

Understanding the Compound: Hazard Identification and Toxicological Profile

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Compound of Interest

Compound Name: 5-[(Dimethylamino)methyl]-2-fluoroaniline

CAS No.: 760945-13-9

Cat. No.: B13412941

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5-[(Dimethylamino)methyl]-2-fluoroaniline belongs to the substituted aniline class of chemicals. The aniline backbone is a known toxicophore, and its derivatives are often associated with significant health hazards. The presence of a fluorine atom and a dimethylaminomethyl group modifies the molecule's reactivity and metabolic profile, but the core aniline-related risks remain.

GHS Hazard Classification (Inferred)

Based on data from structurally related fluoroanilines and N-alkylanilines, **5-[(Dimethylamino)methyl]-2-fluoroaniline** should be handled as a substance with the following potential GHS classifications^{[1][2]}:

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 1 / 2	H318/H319: Causes serious eye damage/irritation
Carcinogenicity	Category 2	H351: Suspected of causing cancer
Aquatic Hazard (Chronic)	Category 2	H411: Toxic to aquatic life with long lasting effects

Core Toxicological Concerns

The primary toxicological concern associated with anilines is methemoglobinemia.^{[3][4]} Aniline and its derivatives can oxidize the iron in hemoglobin from the ferrous state (Fe^{2+}) to the ferric state (Fe^{3+}), forming methemoglobin, which is incapable of transporting oxygen.

Symptoms of Methemoglobinemia Include:^{[3][4][5]}

- Bluish tint to the skin, lips, and fingernails (cyanosis)
- Headache, dizziness, and weakness
- Nausea and drowsiness
- In severe cases, unconsciousness, cardiac arrhythmia, and death

Absorption can occur through inhalation of vapors, ingestion, or, significantly, through skin contact.^{[5][6]} The liquid form can be readily absorbed through the skin, leading to systemic toxicity.^[5] Additionally, compounds in this class are often treated as suspected carcinogens or mutagens.^[1]

Laboratory Safety and Exposure Controls

A multi-layered approach to safety, combining engineering controls, administrative procedures, and personal protective equipment (PPE), is mandatory.

Engineering Controls

All work with **5-[(Dimethylamino)methyl]-2-fluoroaniline** must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.^[6] The laboratory must be equipped with easily accessible safety showers and eyewash stations.^{[6][7]}

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the final and most critical barrier between the researcher and the chemical.

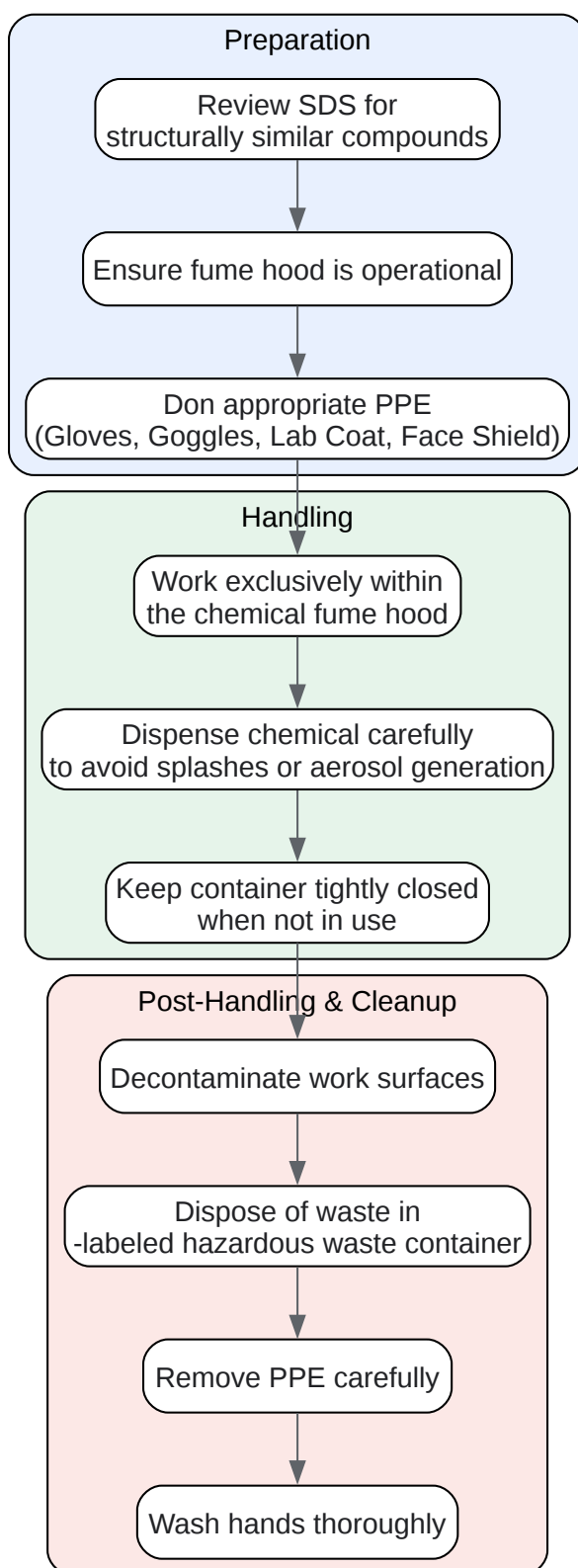
Protection Type	Specification	Rationale and Best Practices
Hand Protection	Nitrile or neoprene gloves. [6]	Inspect gloves for tears or holes before each use. For prolonged contact, consider double-gloving. Wash hands thoroughly after removing gloves.
Eye & Face Protection	Tight-fitting safety goggles and a face shield. [8] [9]	Goggles are essential to prevent splashes from reaching the eyes. A face shield provides an additional layer of protection for the entire face.
Skin & Body Protection	Flame-retardant lab coat, long pants, and closed-toe shoes.	Wear appropriate protective clothing to prevent skin exposure. [10] Contaminated clothing must be removed immediately and decontaminated before reuse. [8] [9]
Respiratory Protection	NIOSH-approved respirator with organic vapor cartridges.	A respirator should be used if there is a risk of exceeding exposure limits, such as during a large spill or when engineering controls are not sufficient. [11]

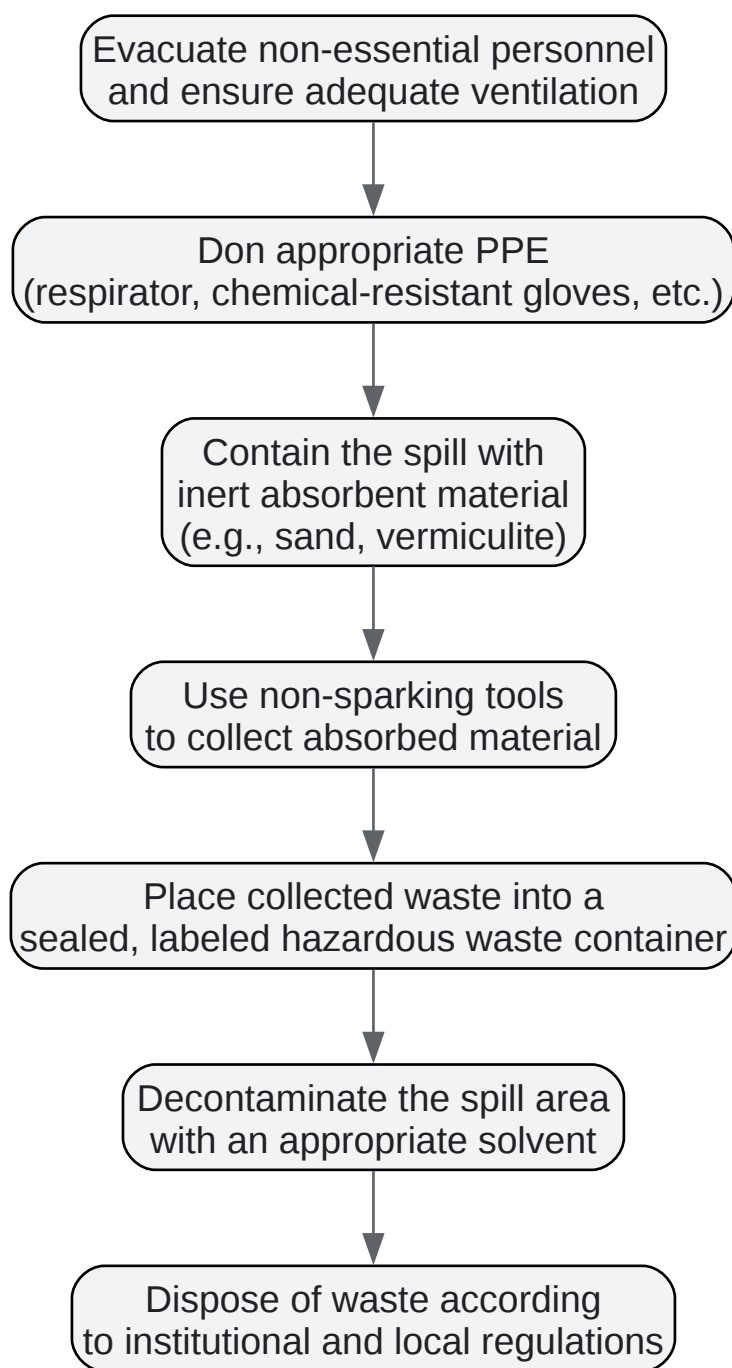
Standard Operating Procedures: Handling and Storage

Adherence to strict protocols is essential to mitigate risks during routine laboratory operations.
[\[7\]](#)

Safe Handling Workflow

The following diagram outlines the essential steps for safely handling **5-[(Dimethylamino)methyl]-2-fluoroaniline**.





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Caption: Step-by-step workflow for responding to a chemical spill.

Do not allow spilled material to enter drains or waterways. For large spills, evacuate the area and contact institutional environmental health and safety personnel. [6]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam. [9]* Specific Hazards: Combustion may produce highly toxic gases, including carbon oxides, nitrogen oxides, and hydrogen fluoride. [9]Vapors may be heavier than air and can travel to a source of ignition. * Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes. [9]

Disposal Considerations

Chemical waste must be managed in compliance with all applicable regulations.

- Classification: This material should be treated as hazardous waste.
- Procedure: Dispose of the contents and container in accordance with local, regional, and national regulations. [8]Do not dispose of it via household waste or sewer systems. Contact a licensed professional waste disposal service.

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